

Application Notes and Protocols: Preparing 6-Dimethylaminopurine Stock Solution

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 6-Dimethylaminopurine

Cat. No.: B021663

[Get Quote](#)

Introduction

6-Dimethylaminopurine (6-DMAP), also known as N⁶,N⁶-Dimethyladenine, is a purine analogue that functions as a non-selective protein kinase inhibitor.[1][2] It is widely utilized in cellular biology and drug development research, particularly for its ability to inhibit cyclin-dependent kinases and affect cell cycle progression.[3][4] Proper preparation of a stock solution is the first critical step for ensuring reproducible and accurate experimental results. This guide provides a detailed, step-by-step protocol for preparing **6-Dimethylaminopurine** stock solutions for use in research settings.

Data Presentation: Chemical and Physical Properties

A summary of the essential properties of **6-Dimethylaminopurine** is provided in the table below for quick reference. This data is crucial for calculating the required mass for stock solution preparation and understanding its solubility characteristics.

Property	Value	Citations
Molecular Formula	C ₇ H ₉ N ₅	[1]
Molecular Weight	163.18 g/mol	
CAS Number	938-55-6	
Appearance	White to light yellow crystalline powder	
Purity	≥98%	
Solubility in DMSO	~30-32 mg/mL	
Solubility in Water	~50 mg/mL (solution may be clear to hazy)	
Solubility in Ethanol	~1 mg/mL	
Storage (Solid)	-20°C for ≥ 4 years	
Storage (Solution)	-80°C for up to 1 year; -20°C for up to 1 month	

Experimental Protocol: Stock Solution Preparation

This protocol outlines the procedure for preparing a 10 mM stock solution of **6-Dimethylaminopurine** in DMSO, a commonly used solvent due to the compound's high solubility.

I. Materials

- **6-Dimethylaminopurine** (powder, ≥98% purity)
- Dimethyl sulfoxide (DMSO), anhydrous or molecular biology grade
- Sterile, conical or microcentrifuge tubes (e.g., 1.5 mL or 2 mL)
- Pipette tips (sterile)

- Personal Protective Equipment (PPE): safety goggles, lab coat, and chemical-resistant gloves

II. Equipment

- Analytical balance
- Vortex mixer
- Calibrated micropipettes
- Chemical fume hood

III. Safety Precautions

- Hazard Warning: **6-Dimethylaminopurine** is considered hazardous. It can cause skin and serious eye irritation and may cause respiratory irritation.
- Handling: Always handle **6-Dimethylaminopurine** powder within a chemical fume hood to avoid inhalation. Do not ingest, inhale, or allow contact with eyes, skin, or clothing.
- Personal Protective Equipment: Wear appropriate PPE, including a lab coat, safety goggles, and gloves, at all times.
- Disposal: Dispose of waste according to institutional and local regulations for chemical waste.

IV. Step-by-Step Procedure

1. Calculation of Mass:

To prepare a stock solution of a specific concentration, first calculate the mass of **6-Dimethylaminopurine** powder required. The formula for this calculation is:

$$\text{Mass (g)} = \text{Desired Concentration (mol/L)} \times \text{Desired Volume (L)} \times \text{Molecular Weight (g/mol)}$$

- Example for 1 mL of 10 mM stock solution:
 - Desired Concentration: 10 mM = 0.010 mol/L

- Desired Volume: 1 mL = 0.001 L
- Molecular Weight: 163.18 g/mol
- Mass (mg) = (0.010 mol/L) x (0.001 L) x (163.18 g/mol) x (1000 mg/g) = 1.63 mg

2. Weighing the Compound:

- Place a sterile microcentrifuge tube on the analytical balance and tare its weight.
- Carefully weigh out the calculated mass (e.g., 1.63 mg) of **6-Dimethylaminopurine** powder directly into the tube. Perform this step inside a chemical fume hood.

3. Dissolving the Compound:

- Using a calibrated micropipette, add the desired volume of DMSO (e.g., 1 mL) to the tube containing the powder.
- Securely cap the tube.
- Vortex the solution vigorously for 1-2 minutes until the powder is completely dissolved. A clear solution should be obtained. If dissolution is difficult, gentle warming or brief sonication may be used.

4. Sterilization (Optional):

- If the stock solution will be used in sterile applications such as cell culture, it can be sterilized by passing it through a 0.22 µm syringe filter into a new sterile tube.

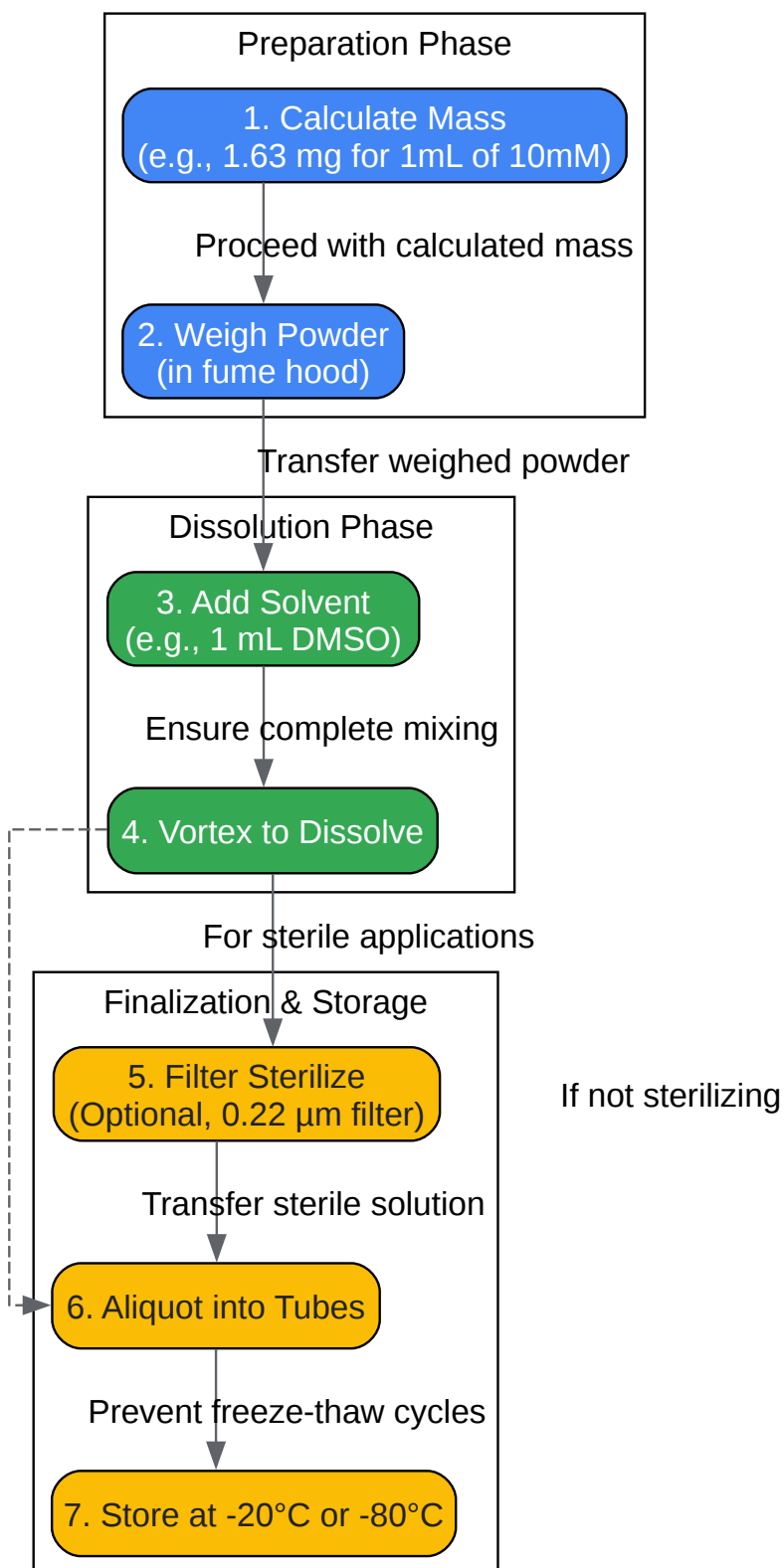
5. Aliquoting and Storage:

- To prevent degradation from repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes (e.g., 20-50 µL) in sterile microcentrifuge tubes.
- Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation.

- Store the aliquots at -20°C for short-term use (up to 1 month) or at -80°C for long-term storage (up to 1 year).

Mandatory Visualizations

Workflow for Preparing 6-Dimethylaminopurine Stock Solution



[Click to download full resolution via product page](#)

Caption: Workflow for 6-DMAP stock solution preparation.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. cdn.caymanchem.com [cdn.caymanchem.com]
- 2. caymanchem.com [caymanchem.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. 6-Dimethylaminopurine | 938-55-6 [chemicalbook.com]
- To cite this document: BenchChem. [Application Notes and Protocols: Preparing 6-Dimethylaminopurine Stock Solution]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b021663#step-by-step-guide-for-preparing-6-dimethylaminopurine-stock-solution>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com